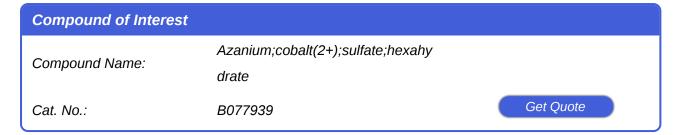


# physical and chemical properties of (NH<sub>4</sub>)<sub>2</sub>Co(SO<sub>4</sub>)<sub>2</sub>·6H<sub>2</sub>O

Author: BenchChem Technical Support Team. Date: November 2025



An In-depth Technical Guide on the Physical and Chemical Properties of Ammonium Cobalt(II) Sulfate Hexahydrate

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a comprehensive overview of ammonium cobalt(II) sulfate hexahydrate ((NH<sub>4</sub>)<sub>2</sub>Co(SO<sub>4</sub>)<sub>2</sub>·6H<sub>2</sub>O), a Tutton's salt with notable applications in catalysis, electroplating, and as a precursor in materials science.

## **Physical Properties**

Ammonium cobalt(II) sulfate hexahydrate is a pink-to-red crystalline solid.[1][2] It is an odorless and hygroscopic compound that is soluble in water but insoluble in alcohol.[2][3][4] The hygroscopic nature of this material necessitates storage in a desiccator to prevent the absorption of atmospheric moisture.[1]

## **Quantitative Physical Data**



Property	Value
Molecular Formula	(NH4)2C0(SO4)2·6H2O
Molecular Weight	395.23 g/mol [1]
Appearance	Pink - Red Crystalline Solid[2]
Odor	Odorless[2]
Melting Point	~120 °C / 248 °F (decomposes)[1][5][6]
Density	1.902 g/mL at 25 °C[3][5]
Magnetic Moment	~4.75 B.M. at room temperature[5]

## **Crystal Structure**

Ammonium cobalt(II) sulfate hexahydrate belongs to the family of Tutton's salts, which are known for their well-defined crystal structures. It crystallizes in a monoclinic system with the space group P2<sub>1</sub>/a.[7] The crystal structure consists of an octahedral coordination of the Co<sup>2+</sup> ion.[1]

## **Chemical Properties and Reactions**

This compound exhibits a range of chemical behaviors, including decomposition upon heating and participation in complexation and redox reactions.

### **Thermal Decomposition**

Upon heating to approximately 120 °C, ammonium cobalt(II) sulfate hexahydrate begins to decompose, primarily through the loss of its water of hydration.[1][5][6] Further heating can lead to the decomposition of the ammonium and sulfate ions, releasing gaseous products such as nitrogen oxides (NOx), sulfur oxides, and ammonia.[2]

# **Complexation Reactions**

In the presence of excess concentrated ammonia, ammonium cobalt(II) sulfate hexahydrate reacts to form the hexaamminecobalt(II) ion,  $[Co(NH_3)_6]^{2+}$ .[1]



#### **Oxidation-Reduction Reactions**

The cobalt(II) ion in the compound can be oxidized to cobalt(III) under certain conditions.[1]

# Experimental Protocols Synthesis of Ammonium Cobalt(II) Sulfate Hexahydrate

A common laboratory-scale synthesis involves the reaction of cobalt(II) sulfate with aqueous ammonia.[1][3]

#### Procedure:

- Dissolve cobalt(II) sulfate in deionized water to create a saturated solution.
- Slowly add a stoichiometric amount of aqueous ammonia to the cobalt(II) sulfate solution with constant stirring.
- Allow the resulting solution to stand, facilitating the crystallization of ammonium cobalt(II) sulfate hexahydrate.
- Collect the crystals by filtration, wash with a small amount of cold deionized water, and dry in a desiccator.

An industrial method for its production utilizes waste solutions from cobalt electroplating processes, where the cobalt(II)-containing solution is mixed with ammonium sulfate to induce crystallization.[1]

### **Characterization Techniques**

- Single-Crystal X-ray Diffraction (XRD): This technique is employed to resolve the octahedral coordination of Co<sup>2+</sup> within the Tutton's salt structure.[1]
- Thermogravimetric Analysis (TGA): TGA is used to identify the dehydration steps. A significant mass loss at approximately 120 °C corresponds to the decomposition of the hexahydrate form.[1]
- UV-Vis Spectroscopy: The presence of d-d transitions of the Co<sup>2+</sup> ion in an octahedral field is confirmed by absorbance peaks in the visible range, notably around 510 nm.[1]



# Visualizations Logical Workflow for Synthesis

Caption: Synthesis Workflow of (NH<sub>4</sub>)<sub>2</sub>Co(SO<sub>4</sub>)<sub>2</sub>·6H<sub>2</sub>O

# **Thermal Decomposition Pathway**

Caption: Thermal Decomposition of (NH<sub>4</sub>)<sub>2</sub>Co(SO<sub>4</sub>)<sub>2</sub>·6H<sub>2</sub>O

# Safety and Handling

Ammonium cobalt(II) sulfate hexahydrate is considered hazardous.[2] It is harmful if swallowed and may cause an allergic skin reaction.[8][9] It is very toxic to aquatic life with long-lasting effects.[8][10] When handling this compound, it is crucial to wear appropriate personal protective equipment, including gloves and eye protection, and to work in a well-ventilated area to avoid dust formation.[2] Store the compound in a dry, well-ventilated place and protect it from moisture due to its hygroscopic nature.[2][8]

# **Applications**

This compound serves various purposes in scientific and industrial settings:

- Spectroscopic Standard: It is used as a standard in spectroscopy.[5]
- Cobalt Plating: It is a component in baths for cobalt electroplating.[11]
- Catalysis: It acts as a catalyst in various chemical reactions.[1][11]
- Ceramics: It finds use in the ceramics industry.[5]
- Pharmaceutical Intermediates: It is used in the synthesis of pharmaceutical intermediates.[4]
   [5]
- Materials Science: It is a precursor for the synthesis of cobalt-based materials, such as those
  used in batteries.[11]



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